

Technical Support Center: Handling & Troubleshooting Z-His-Met-OH[1][2]

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Compound of Interest

Compound Name: Z-His-met-oh

Cat. No.: B1352442

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Product Identity: N-alpha-Benzyloxycarbonyl-L-Histidyl-L-Methionine CAS: 2641-13-6 |
Formula: C₁₉H₂₄N₄O₅S | MW: 420.49 g/mol Primary Application: Substrate for
Carboxypeptidase Y (CPY); Peptide Synthesis Intermediate.[1][2]

Introduction: The "Deceptively Simple" Dipeptide

Z-His-Met-OH is a specialized dipeptide derivative used primarily as a kinetic substrate to probe the specificity of serine carboxypeptidases (like CPY) or as a protected building block in peptide synthesis.[1][2] While it appears structurally simple, it presents a "perfect storm" of handling challenges:

- **Solubility:** The Z-group (benzyloxycarbonyl) confers significant hydrophobicity, often clashing with the aqueous requirements of enzymatic assays.[1]
- **Oxidation Sensitivity:** The Methionine thioether side chain is highly prone to oxidation, which alters its polarity and enzyme recognition.[1]
- **Racemization Risk:** The Histidine imidazole ring can catalyze its own racemization under improper activation or pH conditions.[1]

This guide provides a self-validating workflow to navigate these pitfalls.

Module 1: Solubility & Preparation (The Hidden Barrier)

The Pitfall: Users often attempt to dissolve **Z-His-Met-OH** directly in aqueous buffers (e.g., PBS or Tris), resulting in a cloudy suspension or invisible micro-aggregates that yield erratic assay data.^{[1][2]}

The Mechanism: The Z-group is a large hydrophobic aromatic carbamate.^[1] While the Histidine imidazole (pKa ~6.0) and C-terminal carboxyl (pKa ~3.^{[1][2]5}) are ionizable, their solvation energy is often insufficient to overcome the hydrophobic stacking of the Z-group in pure water at neutral pH.^[1]

Protocol: The "Solvent-Drop" Dissolution Method

Do not dissolve directly in buffer.^{[1][2]}

Step 1: Create a High-Concentration Stock^{[1][2]}

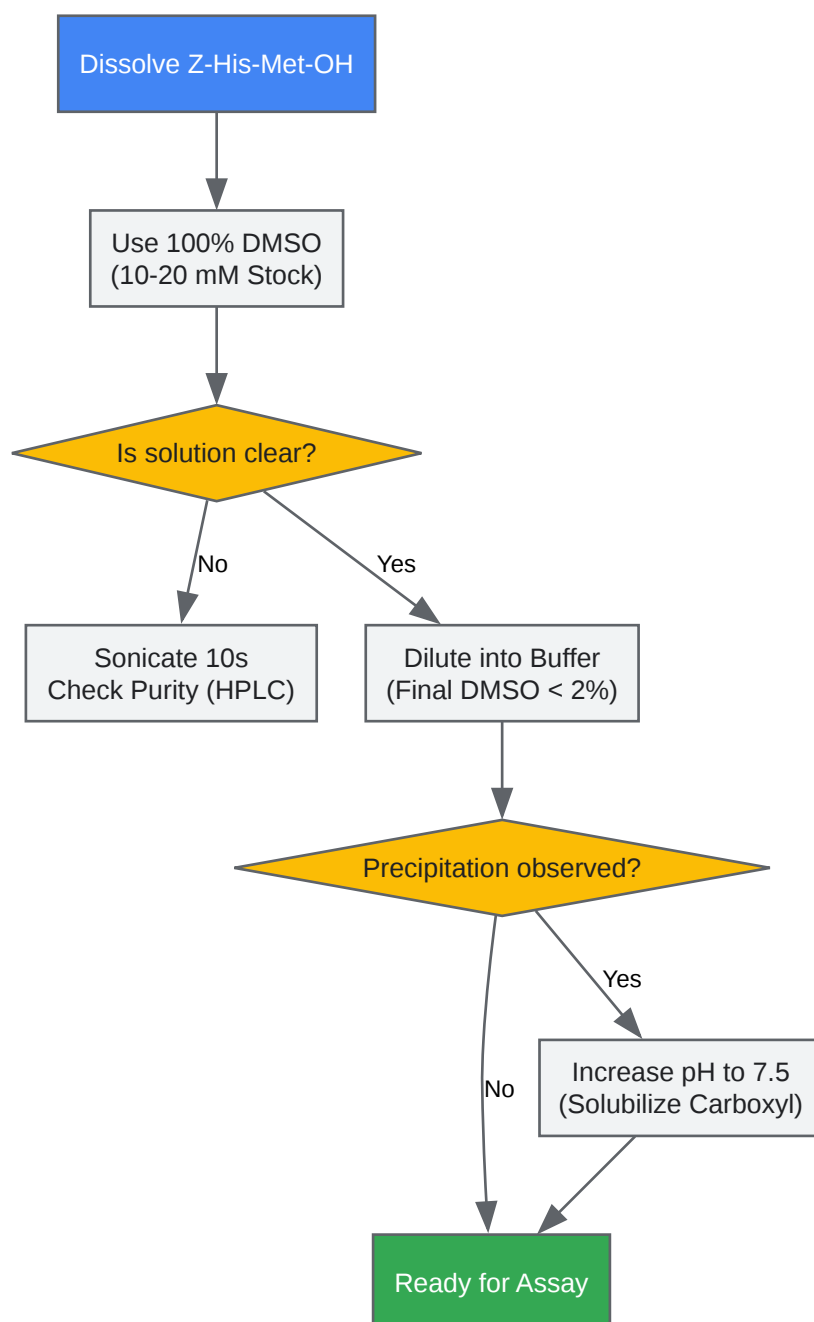
- Weigh the peptide into a glass vial (avoid plastic if possible to minimize adsorption, though polypropylene is generally acceptable).^[1]
- Add 100% DMSO (Dimethyl Sulfoxide) or Methanol to achieve a concentration of 10–20 mM.^[1]
 - Why? DMSO disrupts the hydrophobic interactions immediately.
 - Validation: The solution must be crystal clear. If particulate matter remains, sonicate briefly (5–10 seconds).^{[1][2]}

Step 2: Aqueous Dilution (The "Crash-Out" Check)^{[1][2]}

- Slowly add the stock solution to your assay buffer (e.g., 50 mM MOPS or Phosphate, pH 6.5–7.^{[1]0}) while vortexing.

- Critical Limit: Keep the final organic solvent concentration < 5% (v/v). Most enzymes, including CPY, tolerate 1–2% DMSO well.^{[1][2]}
- Visual Check: Hold the tube against a light source. Any "shimmer" or turbidity indicates precipitation.^{[1][2]}

Troubleshooting Logic:



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Module 2: Stability & Oxidation (The Methionine Problem)

The Pitfall: Assay activity decreases over time, or HPLC shows a "split peak" for the substrate. This is often due to Methionine oxidation to Methionine Sulfoxide (Met(O)).^{[1][2][3][4]}

The Mechanism: The thioether sulfur in Methionine is electron-rich and reacts easily with atmospheric oxygen or peroxides in solvents.^[1] Oxidation changes the side chain from hydrophobic to polar, often destroying enzyme recognition (

increases drastically).^[1]

Stability Data & Storage Rules

Parameter	Recommended Condition	Why?
Storage (Solid)	-20°C, Desiccated	Prevents hygroscopic moisture uptake which accelerates degradation. ^{[1][2]}
Storage (Solution)	Do NOT store.	Met oxidizes in solution within hours/days. ^{[1][2]} Prepare fresh.
Atmosphere	Argon/Nitrogen overlay	Displaces O ₂ to prevent thioether oxidation. ^{[1][2]}
Reducing Agents	Avoid in CPY Assays	DTT/TCEP prevent oxidation but may reduce disulfide bonds within the enzyme (CPY has 2 disulfides). ^[2]

Self-Validating Check: Before a critical kinetic assay, run a quick HPLC or TLC.^{[1][2]}

- Met (Native): Later retention time (more hydrophobic).^{[1][2]}
- Met(O) (Oxidized): Earlier retention time (more polar).^{[1][2]}
- Threshold: If >5% is oxidized, discard the stock.^[1]

Module 3: Enzymatic Application (Carboxypeptidase Y Assay)

The Pitfall: "No activity" is observed, or the background signal is too high.[\[1\]](#)

The Mechanism:

- pH Mismatch: CPY has a broad pH optimum (5.5–7.5), but **Z-His-Met-OH** solubility drops below pH 5.5.[\[1\]](#)[\[2\]](#)
- Detection Interference: If using ninhydrin to detect released Methionine, buffers containing amines (Tris) or ammonium ions will cause massive background noise.[\[1\]](#)[\[2\]](#)

Optimized Assay Protocol

Reagents:

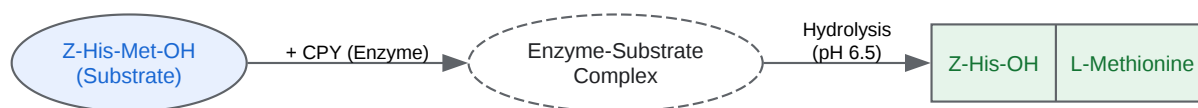
- Buffer: 50 mM MOPS or Phosphate, pH 6.5 (Avoid Tris).
- Substrate: 1 mM **Z-His-Met-OH** (from 50 mM DMSO stock).
- Enzyme: Carboxypeptidase Y (0.1–1.0 units/mL).[\[1\]](#)[\[2\]](#)
- Stop Solution: Citrate buffer pH 5.0 (for Ninhydrin) or 1% TFA (for HPLC).[\[1\]](#)[\[2\]](#)

Step-by-Step Workflow:

- Equilibration: Incubate Buffer + Enzyme at 25°C for 5 minutes.
- Initiation: Add **Z-His-Met-OH** to start the reaction.[\[1\]](#)[\[2\]](#)
- Sampling: At
min, remove aliquots.
- Quenching:
 - Method A (Ninhydrin):[\[1\]](#)[\[2\]](#) Add to Ninhydrin reagent, boil 15 min. Measure Absorbance at 570 nm.[\[1\]](#)[\[2\]](#) (Detects released free Met).[\[1\]](#)[\[2\]](#)

- Method B (HPLC): Add TFA to pH < 2.[1][2] Inject onto C18 column.[1][2] Monitor disappearance of **Z-His-Met-OH** (254 nm) or appearance of Z-His-OH.[1][2]

The Reaction Pathway:



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[1][2]

Frequently Asked Questions (FAQ)

Q: Can I use Tris buffer for the CPY assay? A: No. If you are using Ninhydrin detection, Tris (a primary amine) will react and saturate the detector. Use Phosphate, MOPS, or MES.[1][2] If using HPLC, Tris is acceptable but phosphate is generally preferred for CPY stability.[1]

Q: My peptide solution turned yellow. Is it safe to use? A: Discard it. Yellowing often indicates oxidation of the Methionine sulfur or degradation of the Histidine imidazole ring (photo-oxidation).[1] **Z-His-Met-OH** should be colorless.[1][2]

Q: Why does the manufacturer recommend storing at 0-8°C, but you suggest -20°C? A: 0-8°C is acceptable for short-term use (weeks). However, for long-term storage (months), -20°C minimizes the rate of spontaneous oxidation and hydrolysis.[1][2] Always allow the vial to warm to room temperature before opening to prevent water condensation on the hygroscopic solid.

Q: I see a double peak on HPLC for my starting material. A: This is likely racemization (D-His impurity) or oxidation (Met-sulfoxide).[1][2] If the peaks are close (diastereomers), it is racemization.[1] If the new peak is significantly more polar (earlier elution), it is oxidation.[1]

References

- PubChem. (2025).[1][2] Z-Met-met-OH (Analogous Structure & Properties). National Library of Medicine.[1] [\[Link\]](#)[1][2]

- National Institutes of Health. (2013).[1] Accurate Determination of Protein Methionine Oxidation. Analytical Chemistry.[1][4][5] [\[Link\]](#)

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Sources

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